

# Technical Guide: Melting Point Determination of 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic Acid

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## Compound of Interest

Compound Name: 1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid

Cat. No.: B084779

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This guide provides a comprehensive overview of the physical properties and a detailed experimental protocol for the melting point determination of **1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid** (CAS No. 10314-98-4). This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Core Compound Properties

**1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid** is a white, crystalline powder or solid. [1][2][3] It serves as a crucial intermediate in various organic syntheses. [4] Accurate determination of its melting point is a fundamental method for verifying its identity and assessing its purity. An impure sample will typically exhibit a depressed and broader melting point range. [5]

Data Presentation: Physical and Chemical Properties

The quantitative data for **1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid** are summarized below. Note the variation in reported melting points, which may be attributable to different experimental conditions or sample purities.

Property	Value	Source(s)
CAS Number	10314-98-4	[1]
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	263.29 g/mol	[1][2]
Appearance	White to almost white powder/solid	[1][2][3]
Melting Point	78 °C	[1][2][3]
86-88 °C	[6]	
Boiling Point	443.9 ± 45.0 °C (Predicted)	[1][2][3]
Density	1.265 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][2][3]
Solubility	Soluble in Methanol; also soluble in DMF and Dichloromethane	[1][3][4]

## Experimental Protocol: Melting Point Determination

The following protocol outlines the capillary method for determining the melting point range of **1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid** using a standard melting point apparatus (e.g., Mel-Temp or similar).

Materials and Equipment:

- Sample of **1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid**
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle or spatula
- Thermometer (calibrated)

- Safety goggles

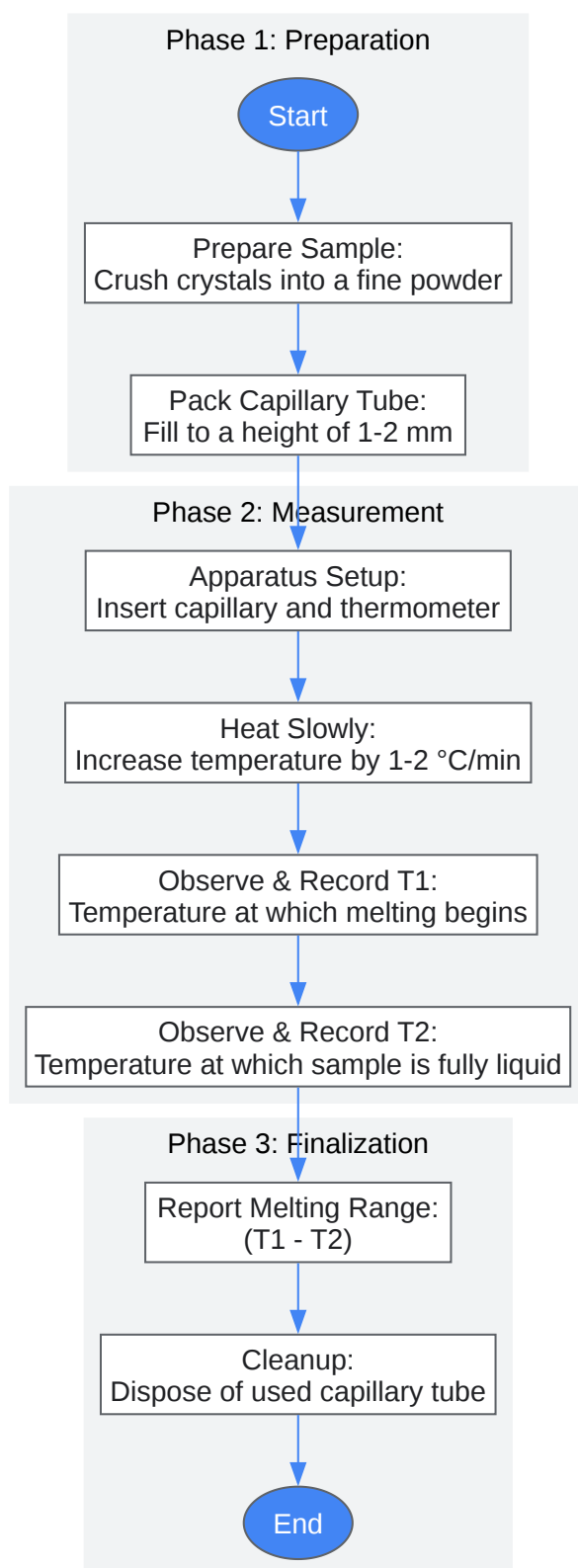
Procedure:

- Sample Preparation:
  - Place a small amount of the crystalline **1-[(Benzyloxy)carbonyl]piperidine-4-carboxylic acid** on a clean, dry surface like a watch glass.
  - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle or the flat side of a spatula.<sup>[7]</sup> This ensures uniform packing and heat transfer.
- Capillary Tube Packing:
  - Press the open end of a capillary tube into the powdered sample. A small amount of the compound will be forced into the tube.
  - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down.
  - Repeat until the sample fills the tube to a height of 1-2 mm.<sup>[7][8]</sup> An excessive amount of sample can lead to an inaccurate, broad melting range.<sup>[8]</sup>
- Apparatus Setup:
  - Insert the packed capillary tube into the designated slot in the heating block of the melting point apparatus.
  - Ensure the thermometer is correctly positioned so that its bulb is aligned with the portion of the capillary tube containing the sample.<sup>[8]</sup>
- Melting Point Measurement:
  - Rapid Determination (Optional): If the approximate melting point is unknown, perform a quick determination by heating the sample at a rapid rate (e.g., 10-20 °C per minute).<sup>[5]</sup> This provides an estimated range. Allow the apparatus to cool significantly before proceeding.

- Accurate Determination: Set the apparatus to a temperature approximately 15-20 °C below the expected or rapidly determined melting point.
- Heat the sample at a slow, controlled rate, approximately 1-2 °C per minute, as it approaches the melting point.<sup>[5]</sup> A slow heating rate is critical for an accurate measurement.<sup>[8]</sup>
- Record the Melting Range:
  - Note the temperature ( $T_1$ ) at which the first drop of liquid appears.<sup>[7]</sup>
  - Note the temperature ( $T_2$ ) at which the entire sample has completely melted into a clear liquid.<sup>[7]</sup>
  - The melting point is recorded as the range from  $T_1$  to  $T_2$ .
- Post-Measurement:
  - Turn off the apparatus and allow it to cool.
  - Dispose of the used capillary tube in a designated glass waste container. Never reuse a capillary tube with a melted sample.<sup>[8]</sup>
  - For consistency, it is good practice to perform at least two careful measurements and report the average range.

## Visualization of Experimental Workflow

The logical flow of the melting point determination protocol is illustrated below.



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Caption: Workflow for Melting Point Determination.

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